

Application Notes and Protocols: JNJ-27141491

Chemotaxis Assay

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Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for a chemotaxis assay to evaluate the inhibitory effects of **JNJ-27141491**, a noncompetitive antagonist of the human chemokine receptor CCR2.^{[1][2][3]} The provided information is intended for researchers, scientists, and drug development professionals working on inflammation, immunology, and chemokine receptor signaling.

Introduction

The chemokine receptor CCR2 and its ligand, monocyte chemoattractant protein-1 (MCP-1/CCL2), play a crucial role in the recruitment of monocytes and other leukocytes to sites of inflammation.^[3] Dysregulation of the CCR2-MCP-1 axis is implicated in various inflammatory diseases. **JNJ-27141491** is an orally active, noncompetitive antagonist of human CCR2 that has been shown to inhibit CCR2-mediated functions, including leukocyte chemotaxis.^{[1][2][3]} This document outlines a detailed protocol for a chemotaxis assay to quantify the inhibitory potential of **JNJ-27141491**.

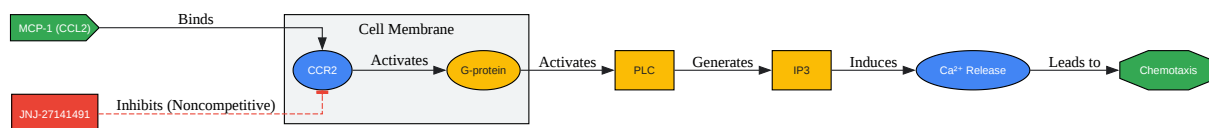
Data Presentation

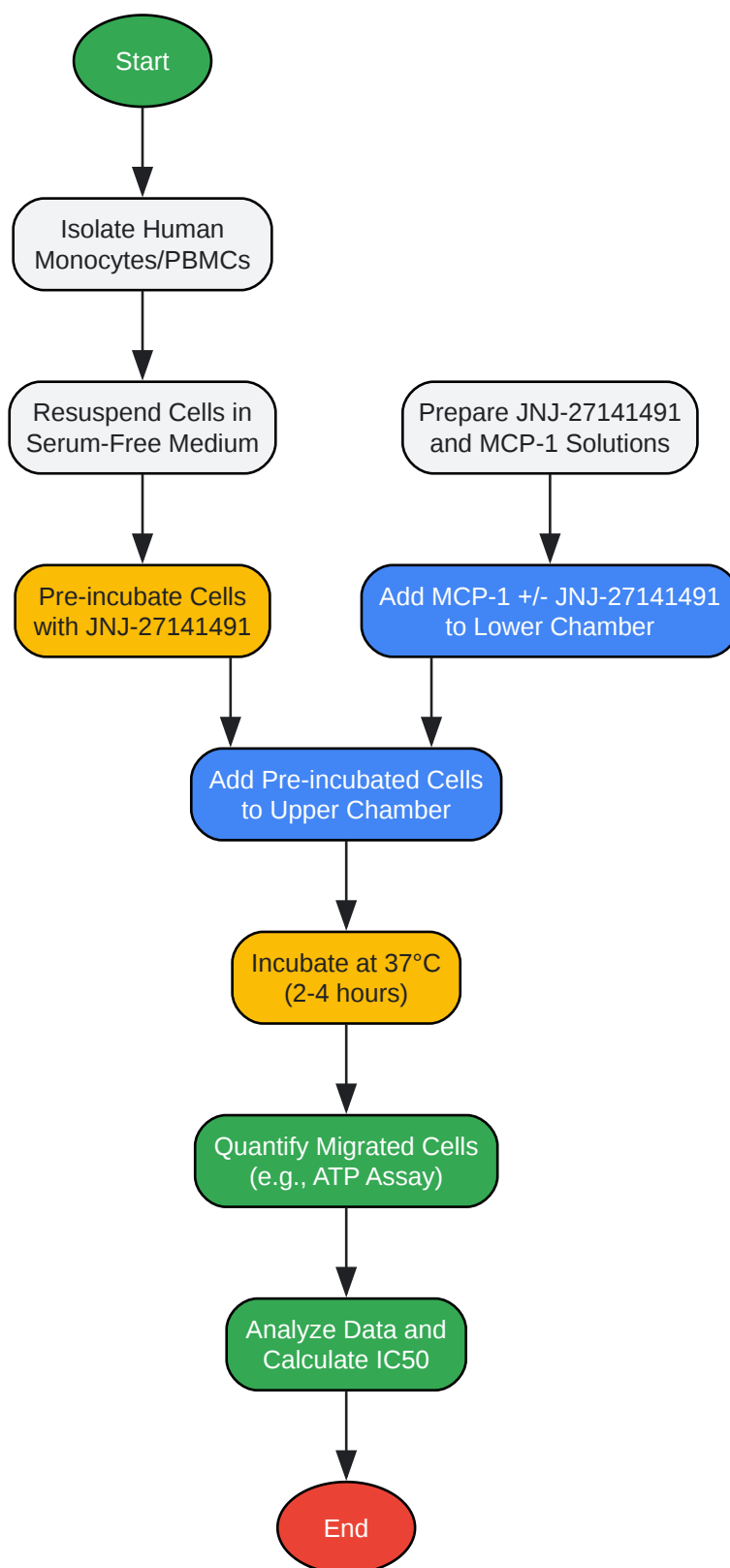
In Vitro Inhibitory Activity of JNJ-27141491

Assay Type	Cell Type/System	Ligand/Stimulus	IC50 Value	Reference
Chemotaxis	Human Peripheral Blood Mononuclear Cells (PBMCs)	MCP-1	97 ± 16 nM	[2]
Ca2+ Mobilization	Human Blood Monocytes	MCP-1	43 ± 4 nM	[2]
Ca2+ Mobilization	THP-1 Cells	MCP-1	13 ± 2 nM	[2]
Ca2+ Mobilization	hCCR2-CHO Cells	MCP-1	13 ± 1 nM	[2]
[35S]GTPγS Binding	hCCR2-CHO Cell Membranes	MCP-1	38 ± 9 nM	[2]
125I-MCP-1 Binding	Human Monocytes	MCP-1	0.4 μM	[1]

Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **JNJ-27141491**.





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References

- 1. Pharmacological profile of JNJ-27141491 [(S)-3-[3,4-difluorophenyl]-propyl]-5-isoxazol-5-yl-2-thioxo-2,3-dihydro-1H-imidazole-4-carboxyl acid methyl ester], as a noncompetitive and orally active antagonist of the human chemokine receptor CCR2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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